

diphenyl phosphite molecular formula and molar mass

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Compound of Interest

Compound Name: *Diphenyl phosphite*

Cat. No.: *B166088*

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An In-depth Technical Guide on Diphenyl Phosphite

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides the fundamental molecular properties of **diphenyl phosphite**, a compound utilized in various chemical syntheses.

Diphenyl phosphite is a diorganophosphite compound that appears as a colorless, viscous liquid[1]. It is used as a reactant in the synthesis of various organic compounds, including α -hydroxyphosphonates and α -aminomethanephosphonates[2][3]. Additionally, it finds application as a stabilizer in the production of polymers to enhance their thermal and oxidative stability[4].

Core Molecular Data

The fundamental quantitative data for **diphenyl phosphite** is summarized in the table below.

Property	Value	Citations
Molecular Formula	C ₁₂ H ₁₁ O ₃ P	[3][4][5][6][7]
Molar Mass	234.19 g/mol	[1][2][3][5][6][7][8]
Linear Formula	(C ₆ H ₅ O) ₂ P(O)H	[2]
Appearance	Colorless liquid	[1][4]
Density	1.223 g/mL at 25 °C	[2][3]
Melting Point	12 °C	[1][2]
Boiling Point	218-219 °C at 26 mmHg	[2][3]
Refractive Index	n ₂₀ /D 1.558	[2][3]

Note on Advanced Requirements:

- **Experimental Protocols:** The determination of fundamental properties such as molecular formula and molar mass are standard analytical procedures in chemistry and are not typically presented as detailed, citable experimental protocols for a specific compound in this context.
- **Visualization:** Signaling pathways and experimental workflows are not applicable to the intrinsic molecular properties of a single chemical compound like **diphenyl phosphite**. Therefore, no Graphviz diagrams have been generated.

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